

Application Note: Solid-State Paste Reaction using Diamidophosphate (DAP)[1]

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Compound of Interest

Compound Name: *Amidodiphosphate*

CAS No.: *129888-71-7*

Cat. No.: *B14273742*

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Executive Summary

This guide details the methodology for utilizing Diamidophosphate (DAP) as a phosphorylation and condensing agent under solid-state "paste" conditions. Unlike traditional solution-phase phosphorylation (which often requires harsh condensing agents like DCC/EDC or sensitive P(III) reagents), the DAP paste method mimics prebiotic "drying" cycles. This approach utilizes low water activity (

) to thermodynamically drive dehydration synthesis, enabling the efficient phosphorylation of nucleosides, sugars, and the oligomerization of amino acids into peptides without organic solvents.

Key Advantages:

- Green Chemistry: Water is the only solvent (used sparingly).
- Thermodynamic Drive: The semi-solid state overcomes the "water problem" of hydrolysis, favoring bond formation.

- Versatility: Applicable to nucleotides, lipids, and peptides in a single pot.[1][2]

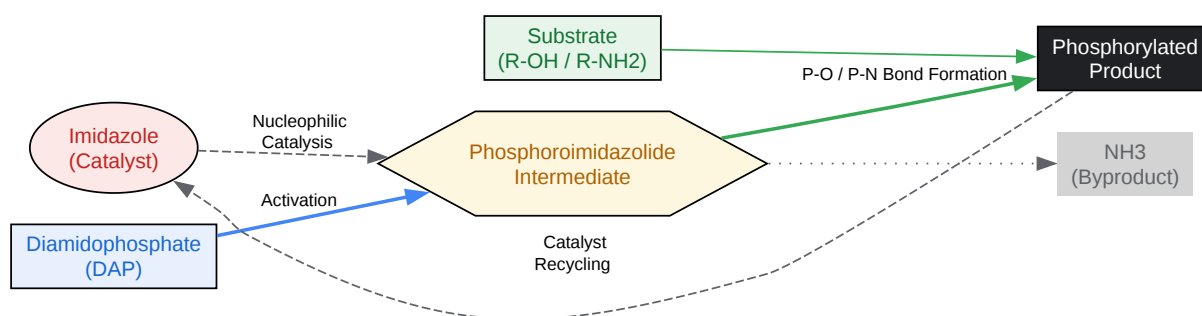
Mechanism of Action

DAP (

) acts as a kinetically stable but thermodynamically activated phosphorylating agent. In the presence of an imidazole catalyst, the amine groups of DAP are displaced, forming a highly reactive phosphoroimidazolide intermediate. This intermediate is susceptible to nucleophilic attack by hydroxyl groups (on sugars/nucleosides) or amines (on amino acids).

Reaction Pathway Diagram

The following diagram illustrates the imidazole-mediated activation of DAP and subsequent transfer to a nucleoside substrate.



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Figure 1: Catalytic cycle of DAP-mediated phosphorylation. Imidazole facilitates the displacement of ammonia, creating an activated intermediate that phosphorylates the substrate.

Reagent Preparation & Handling

Safety Note: DAP synthesis and use release ammonia gas. All procedures should be performed in a fume hood.

Sourcing vs. Synthesis

While DAP is not a common catalog item for major distributors, it can be synthesized easily in-house or custom-ordered.

- Commercial Availability: Custom synthesis CROs (CAS: 10450-60-9 for Phosphorodiamidic acid).
- In-House Synthesis (Standard Protocol):
 - Suspend Sodium Trimetaphosphate () in concentrated aqueous ammonia (approx. 15 M).
 - Stir at room temperature for 3–5 days.
 - Precipitate the product by adding cold ethanol.
 - Filter and dry under vacuum to obtain DAP as a crystalline salt (usually Sodium Diamidophosphate).

Protocol A: Nucleoside Phosphorylation (Paste Method)

Objective: Phosphorylation of Adenosine to form Adenosine-2',3'-cyclic phosphate (cAMP analog) or Adenosine-5'-monophosphate.

Materials

- Substrate: Adenosine (solid)
- Reagent: Sodium Diamidophosphate (DAP)^[2]
- Catalyst: Imidazole (for ribonucleosides) or 2-Aminoimidazole (for deoxynucleosides)^{[3][4]}
- Solvent: Deionized Water (nuclease-free)
- Vessel: 1.5 mL Eppendorf tube or glass vial

Step-by-Step Methodology

- Molar Ratio Setup: Prepare a mixture with a molar ratio of 1:3:3 (Substrate : DAP : Catalyst).
 - Example: 1 mmol Adenosine, 3 mmol DAP, 3 mmol Imidazole.
- Homogenization (Dry Mixing): Weigh the solid components into the reaction vessel. Triturate (grind) the solids together using a micro-pestle or spatula to ensure an even distribution of the catalyst and reagent.
- Paste Formation (The Critical Step): Add deionized water dropwise.
 - Volume: Use approximately 20–30 μL of water per mmol of substrate.
 - Texture: The goal is not to dissolve the solids completely. The mixture should form a thick, wet sludge or "paste."
 - Tech Tip: If the mixture becomes a clear solution, you have added too much water. Allow it to evaporate in the hood until it thickens before sealing.
- Incubation:
 - Ribonucleosides: Seal the vessel and incubate at Room Temperature (25°C) for 7–14 days.
 - Deoxynucleosides: Seal and incubate at 55°C for 3–7 days (requires 2-Aminoimidazole).
- Quenching & Recovery:
 - Resuspend the paste in 1 mL of water.
 - Centrifuge at 10,000 x g for 5 minutes to remove insoluble byproducts (if any).
 - Analyze supernatant via HPLC or
-NMR.

Expected Results

Substrate	Catalyst	Conditions	Major Product	Typical Yield
Adenosine	Imidazole	25°C, 14 days	2',3'-cyclic AMP	60–80%
Uridine	Imidazole	25°C, 14 days	2',3'-cyclic UMP	>85%
Deoxyadenosine	2-Aminoimidazole	55°C, 5 days	5'-dAMP	40–50%

Protocol B: Peptide Oligomerization

Objective: Polymerization of Glycine to form Gly-Gly and Gly-Gly-Gly oligomers.

Methodology

- Mixture Preparation: Combine Glycine (1 mmol) and DAP (3 mmol) in a mortar.
 - Note: Imidazole is less critical for amino acids but can enhance yield. Adjust pH to ~9.5 using NaOH if necessary before drying.
- Paste Cycle (Wet-Dry Cycling): Unlike nucleosides, peptides benefit from active cycling to drive water removal.
 - Add 50 μ L water to form paste.
 - Dry at 60°C for 24 hours.
 - Rehydrate with 50 μ L water.
 - Repeat mechanism for 3–5 cycles.
- Analysis: Resuspend in
for NMR or water/acetonitrile for LC-MS. Look for mass shifts corresponding to

Critical Optimization Parameters

Water Activity ()

The success of the paste reaction relies on Le Chatelier's principle.

- Too much water: Hydrolysis of DAP competes with phosphorylation.
- Too little water: Reagents crystallize and diffusion stops.
- Optimal: A hydrated gel/paste state where ions are mobile, but free water is minimal.

pH Control

DAP is acid-labile. The reaction pH should be maintained between 8.0 and 10.0.

- The imidazole catalyst naturally buffers the reaction around pH 7–8.
- For amino acid reactions, ensure the starting amino acid salt is not too acidic (e.g., use Glycine free base or adjust pH).

Catalyst Selection

- Imidazole: Standard for Ribose-hydroxyls.
- 2-Aminoimidazole: Required for Deoxyribose (harder to activate) and prebiotic plausibility.
- Divalent Metals (,):
,
) : Optional additives (10–50 mM) that can stabilize the transition state, though DAP works well without them.

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- To cite this document: BenchChem. [Application Note: Solid-State Paste Reaction using Diamidophosphate (DAP)[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14273742/docs#application-note-solid-state-paste-reaction-using-diamidophosphate-dap-1>]

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